

# A Comparative Guide to the Lightfastness and Wash Fastness of Red Reactive Dyes

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## *Compound of Interest*

Compound Name: **Reactive Red 24**

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This guide provides an objective comparison of the lightfastness and wash fastness of commercially significant red reactive dyes. The selection of a dye with appropriate fastness properties is critical in textile applications to ensure color stability throughout the product's lifecycle. This document summarizes quantitative performance data, details the experimental protocols for standardized testing, and visualizes the experimental workflows.

## Comparative Performance of Red Reactive Dyes

The following table summarizes the lightfastness and wash fastness properties of selected red reactive dyes. Lightfastness is evaluated using the Blue Wool Scale in accordance with ISO 105-B02, where a rating of 1 indicates very poor fastness and 8 indicates excellent fastness. Wash fastness is assessed based on ISO 105-C06, which evaluates both color change and staining on a scale of 1 (poor) to 5 (excellent).

Dye Name	C.I. Name	Reactive Group(s)	Lightfastness (Blue Wool Scale)	Wash Fastness (ISO 105-C06) - Color Change	Wash Fastness (ISO 105-C06) - Staining
Reactive Red 2	Reactive Red 2	Dichlorotriazine	4[1]	3-4[1]	4[1]
Reactive Red 76	Reactive Red 76	Monochlorotriazine (MCT)	4[2]	4-5[2]	4
Reactive Red 120	Reactive Red 120	$\alpha,\beta$ -dichloroquinoxaline	5	5	4-5 (Alkali)
Reactive Red 194	Reactive Red 194	Monochlorotriazine (MCT) & Vinyl Sulfone (VS)	3-4	4-5	4-5
Reactive Red 195	Reactive Red 195	Monochlorotriazine (MCT) & Vinyl Sulfone (VS)	3-4	4-5	4-5

## Experimental Protocols

Standardized testing is crucial for the accurate and reproducible assessment of dye performance. The following sections detail the methodologies for determining lightfastness and wash fastness.

### Lightfastness Testing: ISO 105-B02

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).

Apparatus:

- Xenon arc lamp apparatus
- Blue Wool standard references (Scale 1-8)
- Grey Scale for assessing change in color (ISO 105-A02)
- Masking cards

**Procedure:**

- A specimen of the dyed textile is mounted on a holder, partially covered with an opaque mask.
- A set of Blue Wool standards is similarly mounted.
- The specimen and standards are exposed simultaneously to the light from a xenon arc lamp under specified conditions of temperature and humidity.
- The exposure is continued until the contrast between the exposed and unexposed portions of the specimen is equal to a specific grade on the Grey Scale for assessing change in color, or for a specified period of time.
- The lightfastness of the specimen is assessed by comparing the fading of the specimen with that of the Blue Wool standards. The rating is the number of the Blue Wool standard that shows similar fading.

## **Wash Fastness Testing: ISO 105-C06**

This method is intended for determining the resistance of the color of textiles to domestic or commercial laundering procedures. The A2S test at 40°C is a commonly used procedure.

**Apparatus:**

- Launder-Ometer or similar apparatus for mechanical agitation at a constant temperature.
- Stainless steel canisters and balls.

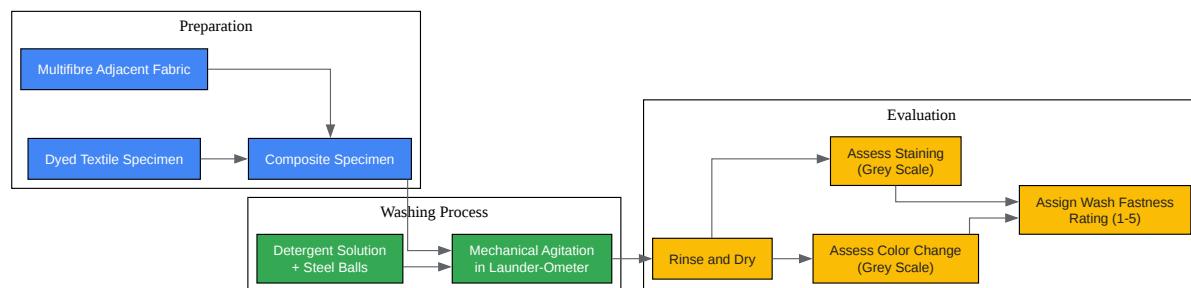
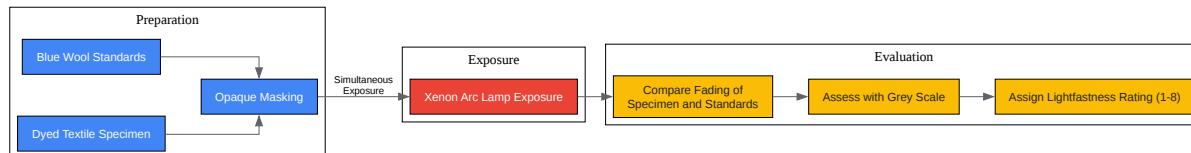
- Multifibre adjacent fabric (e.g., DW type containing wool, acrylic, polyester, nylon, cotton, and acetate).
- Grey Scale for assessing change in color (ISO 105-A02) and a Grey Scale for assessing staining (ISO 105-A03).
- Standard ECE phosphate reference detergent.

**Procedure:**

- A specimen of the dyed textile (typically 10x4 cm) is sewn together with a piece of multifibre adjacent fabric of the same dimensions.
- The composite specimen is placed in a stainless steel canister with a specified volume of detergent solution and a set number of stainless steel balls (e.g., 10).
- The canister is placed in the Launder-Ometer and agitated for a specified time (e.g., 30 minutes) at a specific temperature (e.g., 40°C for the A2S test).
- After agitation, the composite specimen is removed, rinsed thoroughly with water, and dried at a temperature not exceeding 60°C.
- The change in color of the dyed specimen is assessed using the Grey Scale for assessing change in color.
- The degree of staining on each fiber of the multifibre adjacent fabric is assessed using the Grey Scale for assessing staining.

## Visualized Experimental Workflows

The following diagrams illustrate the key stages of the lightfastness and wash fastness testing procedures.



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## References

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